

WAMP-1b: A Technical Guide to its Antimicrobial Properties

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Compound of Interest

Compound Name: **WAMP-1**

Cat. No.: **B1575569**

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Introduction

WAMP-1b is a cysteine-rich antimicrobial peptide (AMP) isolated from the seeds of *Triticum kiharae*, a species of wheat. It belongs to the hevein-like family of plant defense peptides.

WAMP-1b is a 45-amino acid peptide and is closely related to **WAMP-1a**, from which it differs by a single C-terminal arginine residue.^[1] Like other AMPs, **WAMP-1b** exhibits a broad spectrum of activity against various pathogens, including Gram-positive and Gram-negative bacteria, as well as fungi.^[2] Its unique structural features and mode of action make it a subject of interest for the development of novel antimicrobial agents.

Antimicrobial Spectrum of WAMP-1b

Quantitative data on the antibacterial activity of **WAMP-1b**, specifically in the form of Minimum Inhibitory Concentrations (MICs), is not extensively available in the reviewed literature. However, its inhibitory activity against a range of fungal pathogens has been documented.

Fungal Species	IC50 (µg/mL)	Reference
<i>Bipolaris sorokiniana</i>	22.2 - 30.6	[3]
<i>Fusarium oxysporum</i>	Lower activity compared to <i>B. sorokiniana</i>	[3]

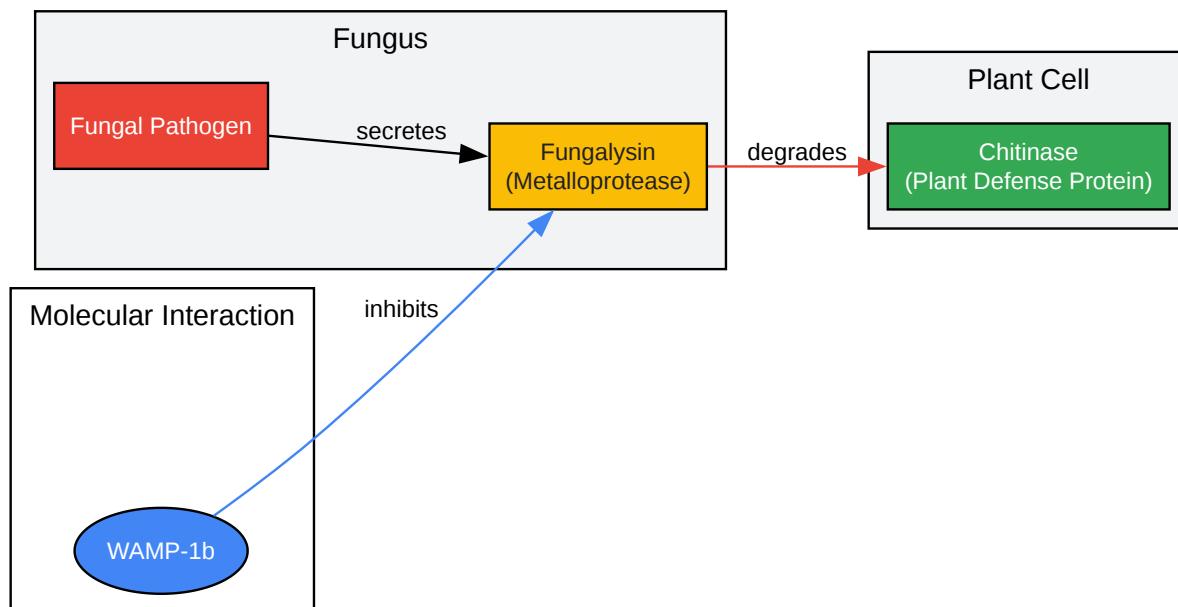
Note: The IC₅₀ values for *B. sorokiniana* are for a range of WAMPs including **WAMP-1b**, with **WAMP-1b** being one of the most active.

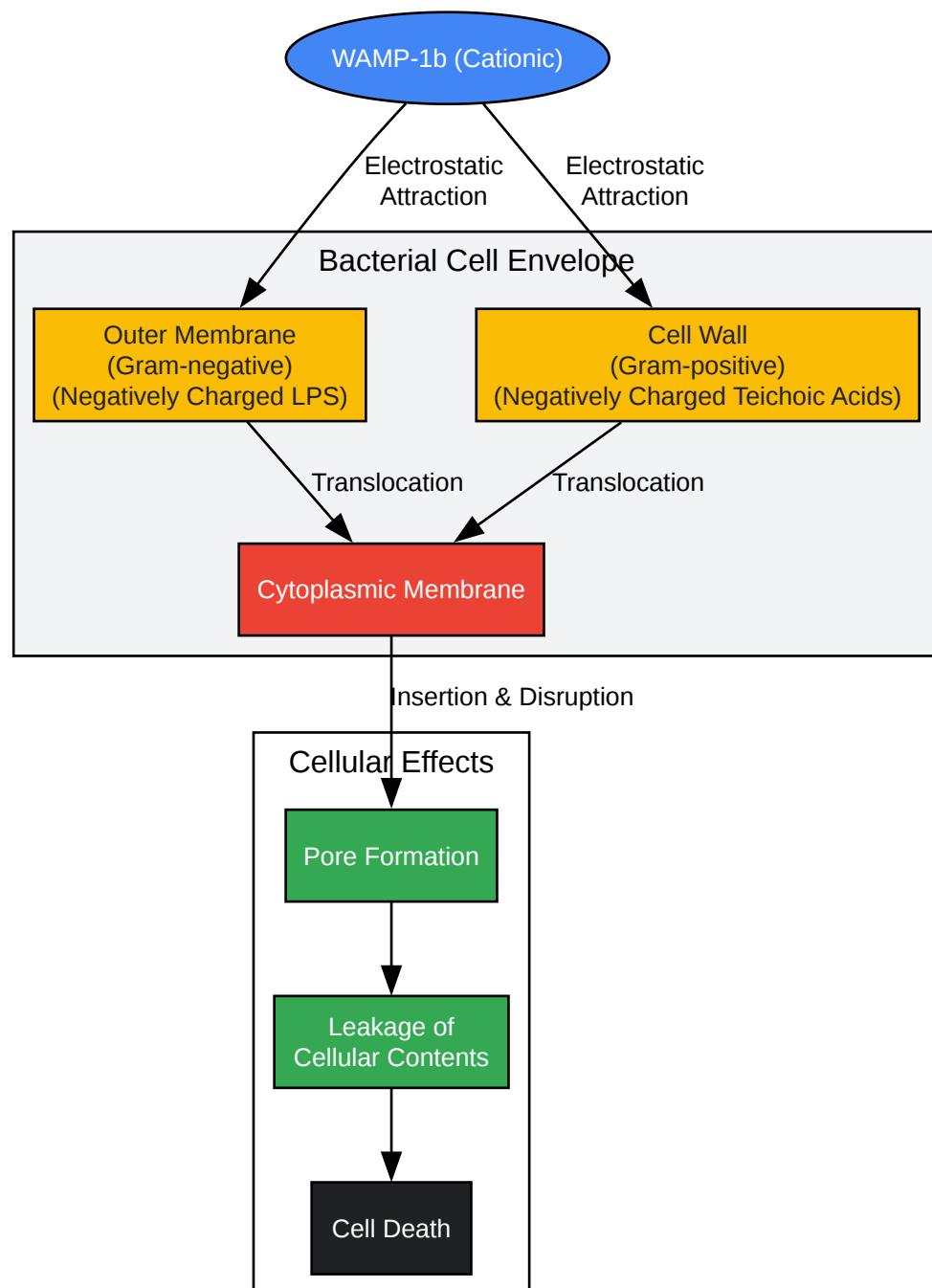
Mechanism of Action

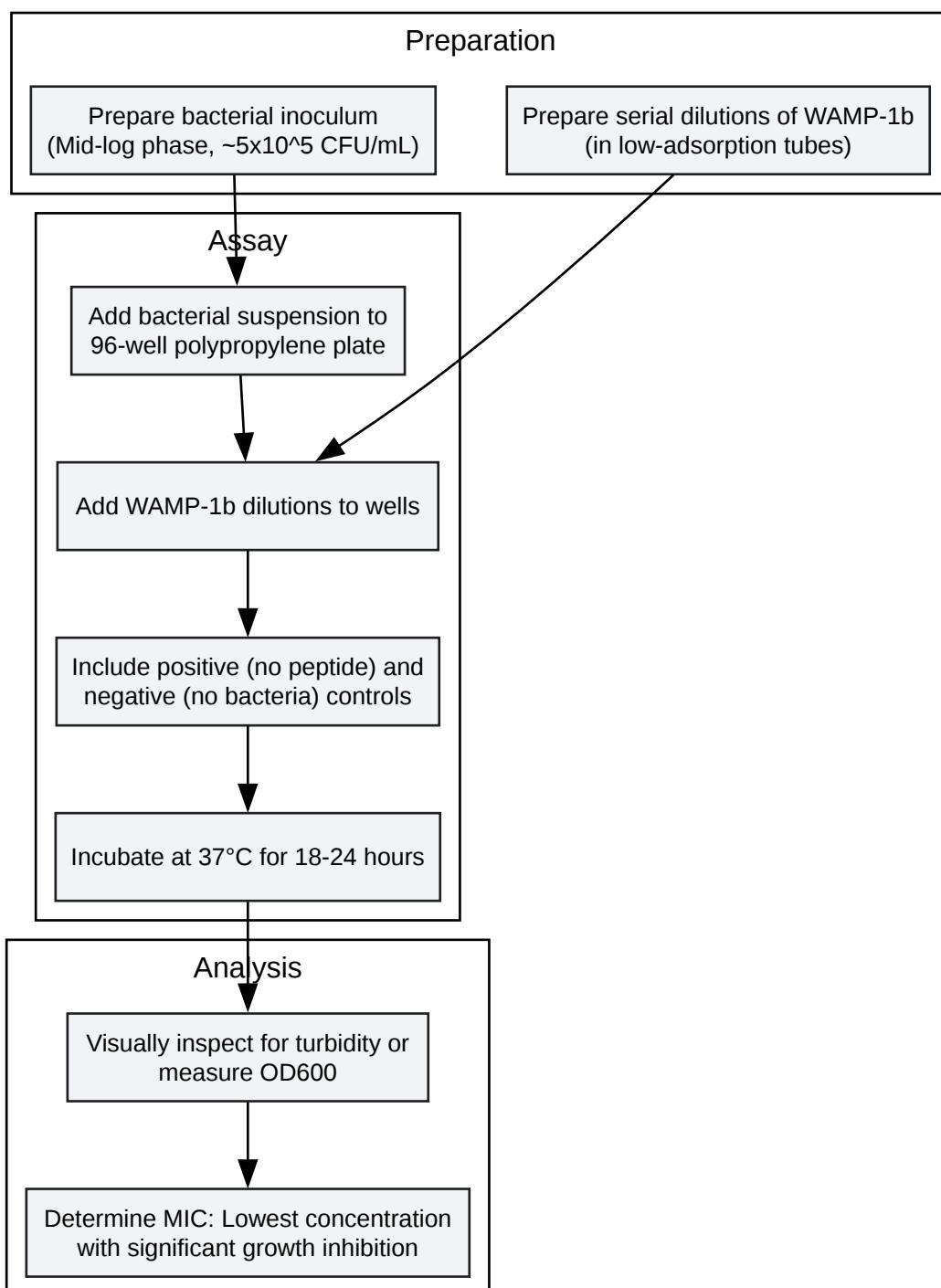
The antimicrobial mechanism of **WAMP-1b** appears to be multifaceted, with distinct actions against fungal and bacterial pathogens.

Antifungal Mechanism: Inhibition of Fungalysin

WAMP-1b has been shown to act as a novel inhibitor of fungal metalloproteases, specifically fungalysin.^[4] Fungalysin is a virulence factor secreted by fungi, such as *Fusarium verticillioides*, which degrades plant chitinases, key components of the plant's defense system.^[4] By inhibiting fungalysin, **WAMP-1b** protects the host's chitinases, thereby maintaining their antifungal activity.^[4] This mechanism represents a sophisticated interplay between host defense molecules and fungal virulence factors.^{[2][4]}







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